

# A Technical Overview of Magnesium Diiodide: Properties and Identification

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## Compound of Interest

Compound Name: Magnesium diiodide

Cat. No.: B8816303

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This guide provides essential technical data on **magnesium diiodide**, focusing on its Chemical Abstracts Service (CAS) number and molecular weight. The information is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work.

## Core Properties of Magnesium Diiodide

**Magnesium diiodide**, an inorganic compound with the formula  $MgI_2$ , is a salt formed from magnesium and hydrogen iodide.[1] It typically exists as a white crystalline solid.[2][3] These salts are ionic halides and exhibit high solubility in water.[1][3]

## Quantitative Data Summary

The fundamental identifiers and properties of anhydrous **magnesium diiodide** are summarized in the table below for quick reference.

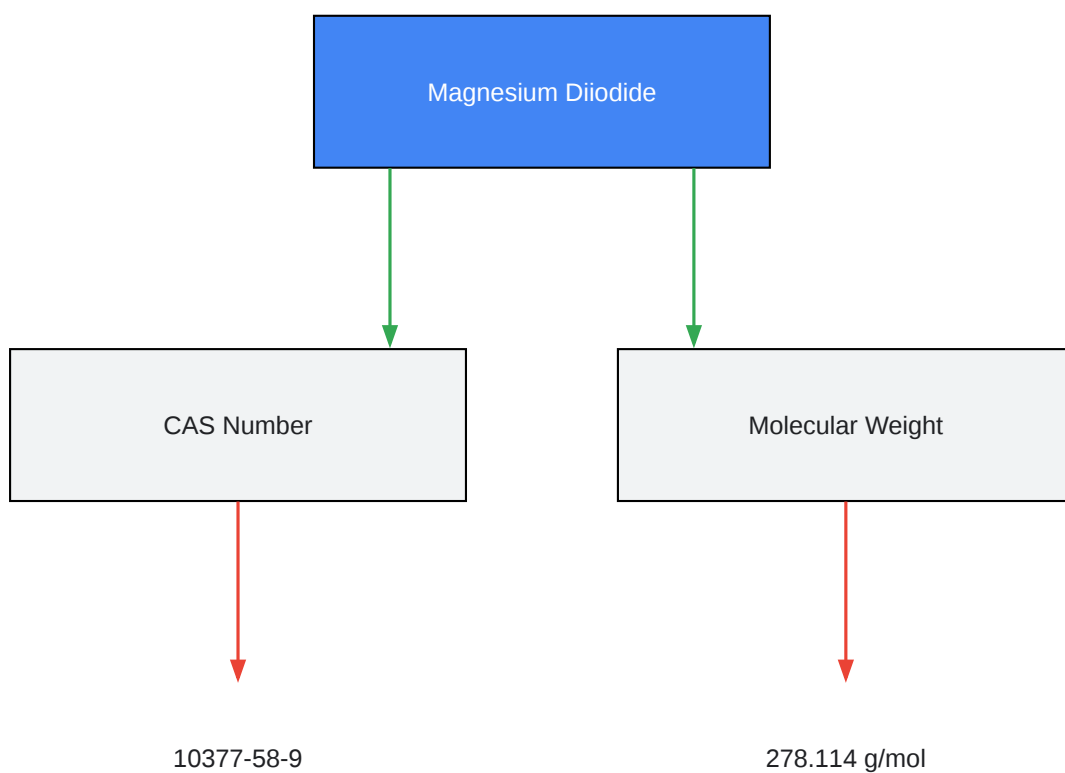
| Parameter        | Value                                        | Citations       |
|------------------|----------------------------------------------|-----------------|
| CAS Number       | 10377-58-9                                   | [1][2][4][5][6] |
| Molecular Weight | 278.114 g/mol                                | [1][2][3][5]    |
| Synonyms         | Magnesium iodide, Magnesium iodide anhydrous | [4][6][7]       |
| Linear Formula   | MgI <sub>2</sub>                             | [4]             |
| EC Number        | 233-825-1                                    | [1][4]          |
| Melting Point    | 637 °C (decomposes)                          | [1][2][6]       |
| Density          | 4.43 g/cm <sup>3</sup> at 25 °C              | [1][2][4][6]    |

## Experimental Protocols

Detailed experimental protocols for the determination of the CAS number and molecular weight are not available in the provided search results. These values are established and standardized in chemical literature and databases.

## Logical Relationship Diagram

The following diagram illustrates the direct association between the chemical compound and its primary identifiers.



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Caption: Relationship between **Magnesium Diiodide** and its key identifiers.

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## References

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